

synthesis of 5-(benzyloxy)isophthalic acid from dimethyl 5-hydroxyisophthalate

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Compound of Interest

Compound Name: 5-(BenzylOxy)isophthalic acid

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Synthesis of 5-(BenzylOxy)isophthalic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **5-(benzyloxy)isophthalic acid** from dimethyl 5-hydroxyisophthalate. The synthesis is a two-step process involving an initial Williamson ether synthesis to form the intermediate, dimethyl 5-(benzyloxy)isophthalate, followed by a basic hydrolysis to yield the final dicarboxylic acid product. This guide provides detailed experimental protocols, quantitative data, and visual representations of the synthetic pathway and experimental workflow.

Synthesis Overview

The overall synthesis transforms the phenolic hydroxyl group of dimethyl 5-hydroxyisophthalate into a benzyl ether and subsequently hydrolyzes the two methyl ester groups to carboxylic acids.

Step 1: Williamson Ether Synthesis. Dimethyl 5-hydroxyisophthalate is reacted with benzyl bromide in the presence of a base to form dimethyl 5-(benzyloxy)isophthalate. This reaction proceeds via an SN_2 mechanism.

Step 2: Hydrolysis. The intermediate diester, dimethyl 5-(benzyloxy)isophthalate, is subjected to basic hydrolysis to afford the final product, **5-(benzyloxy)isophthalic acid**.

Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **5-(benzyloxy)isophthalic acid**.

Parameter	Dimethyl 5-hydroxyisophthalate (Starting Material)	Dimethyl 5-(benzyloxy)isophthalate (Intermediate)	5-(BenzylOxy)isophthalic Acid (Final Product)
Molecular Formula	$C_{10}H_{10}O_5$	$C_{17}H_{16}O_5$	$C_{15}H_{12}O_5$
Molecular Weight	210.18 g/mol	300.31 g/mol	272.25 g/mol
Melting Point	162-164 °C	89-92 °C	Not explicitly reported, expected to be >200°C
Typical Yield	N/A	~86% ^[1]	~80% ^[1]

Experimental Protocols

Step 1: Synthesis of Dimethyl 5-(benzyloxy)isophthalate

This procedure is adapted from a similar Williamson ether synthesis.^[1]

Materials:

- Dimethyl 5-hydroxyisophthalate
- Benzyl bromide
- Potassium carbonate (K_2CO_3), anhydrous
- Acetonitrile (CH_3CN), anhydrous

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add dimethyl 5-hydroxyisophthalate (1.0 equivalent).
- Add anhydrous potassium carbonate (1.5 equivalents).
- Add anhydrous acetonitrile to the flask to create a stirrable suspension.
- Begin stirring the mixture and heat to 80 °C (353 K).
- After 30 minutes of stirring at 80 °C, add benzyl bromide (1.0 equivalent) dropwise to the reaction mixture.
- Continue to reflux the mixture for 24 hours.
- After 24 hours, cool the reaction mixture to room temperature.
- Pour the reaction mixture into ice-cold water.
- A solid precipitate of dimethyl 5-(benzyloxy)isophthalate will form.
- Collect the solid by vacuum filtration and wash with cold water.
- Dry the solid product in a vacuum oven.

Expected Yield: Approximately 86%.[\[1\]](#)

Step 2: Synthesis of 5-(BenzylOxy)isophthalic Acid

This procedure is adapted from the hydrolysis of a similar diethyl ester.[\[1\]](#)

Materials:

- Dimethyl 5-(benzyloxy)isophthalate
- Sodium hydroxide (NaOH) solution (6N)
- Hydrochloric acid (HCl) solution (6N)
- Distilled water

Procedure:

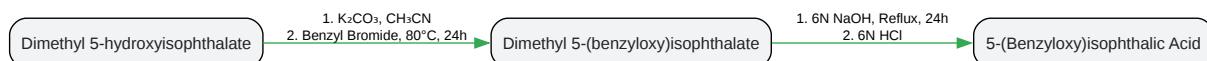
- Place dimethyl 5-(benzyloxy)isophthalate (1.0 equivalent) in a round-bottom flask.
- Add 6N sodium hydroxide solution.
- Heat the mixture to reflux and maintain for 24 hours.
- After 24 hours, cool the reaction mixture to 5 °C in an ice bath.
- Acidify the cooled solution by the slow addition of 6N hydrochloric acid until a white precipitate forms and the pH is acidic.
- Collect the white precipitate of **5-(benzyloxy)isophthalic acid** by vacuum filtration.
- Wash the solid thoroughly with cold distilled water.
- Dry the final product in a vacuum oven.

Expected Yield: Approximately 80%.[\[1\]](#)

Visualizations

Reaction Pathway

The following diagram illustrates the two-step synthesis of **5-(benzyloxy)isophthalic acid** from dimethyl 5-hydroxyisophthalate.

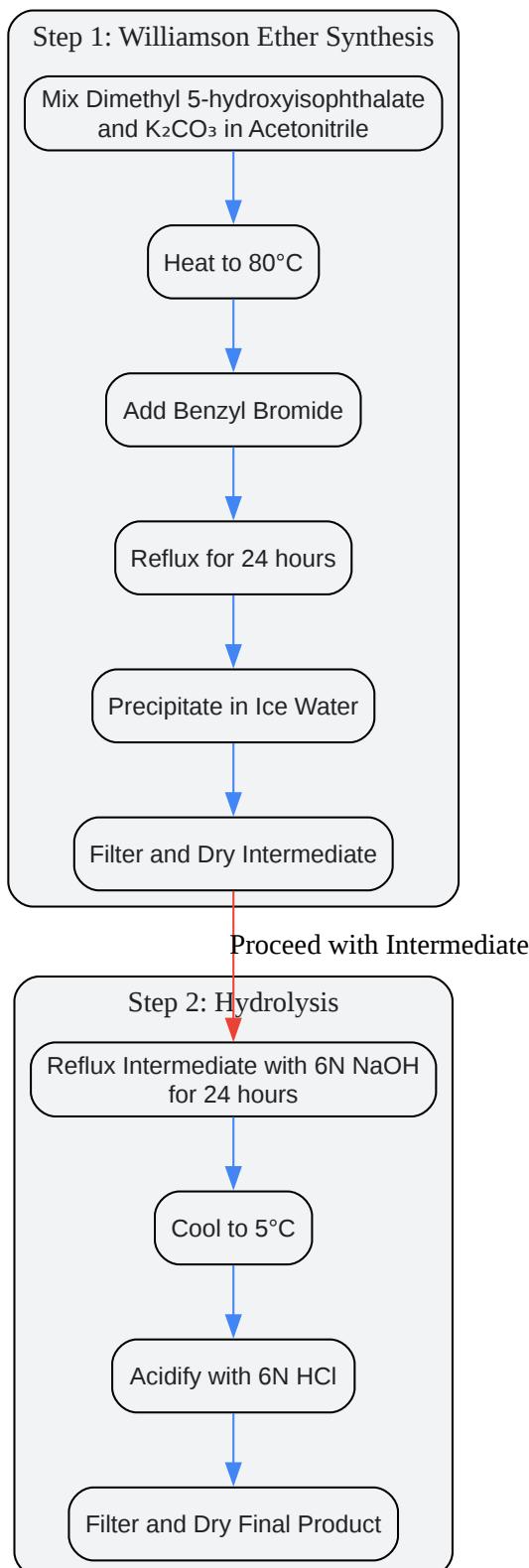


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Caption: Reaction pathway for the synthesis of **5-(benzyloxy)isophthalic acid**.

Experimental Workflow

The following diagram outlines the key stages of the experimental procedure.

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Caption: Experimental workflow for the two-step synthesis.

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References

- 1. Crystal structure of 5-[(4-carboxybenzyl)oxy]isophthalic acid - PMC [pmc.ncbi.nlm.nih.gov]
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